

An In-depth Technical Guide to BAPHEE (CAS 901-44-0)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bisphenol A bis(2-hydroxyethyl)ether*

Cat. No.: *B024528*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bisphenol A bis(2-hydroxyethyl) ether (BAPHEE), identified by the CAS number 901-44-0, is an aromatic diol derived from Bisphenol A (BPA). Its chemical structure, featuring two hydroxyethyl ether groups attached to the bisphenol A backbone, imparts unique properties that make it a valuable intermediate in polymer chemistry and a subject of interest in toxicological and endocrine research. This technical guide provides a comprehensive overview of the core properties of BAPHEE, including its physicochemical characteristics, toxicological profile, synthesis, and applications, with a focus on presenting data in a clear, structured format for scientific professionals.

Chemical and Physical Properties

BAPHEE is a white solid at room temperature.^[1] Its core physical and chemical properties are summarized in the tables below, providing a clear reference for laboratory and industrial applications.

Table 1: General Chemical Properties of BAPHEE

Property	Value	Source(s)
CAS Number	901-44-0	[2]
Molecular Formula	C ₁₉ H ₂₄ O ₄	[2]
Molecular Weight	316.39 g/mol	[2]
IUPAC Name	2-[4-[2-[4-(2-hydroxyethoxy)phenyl]propan-2-yl]phenoxy]ethanol	[2]
Canonical SMILES	CC(C)(C1=CC=C(C(=C1)OCCO)C2=CC=C(C(=C2)OCCO	[2]
InChI Key	UUAGPGQUHZVJBQ-UHFFFAOYSA-N	[2]

Table 2: Physicochemical Data for BAPHEE

Property	Value	Source(s)
Melting Point	109-114 °C	[3]
Boiling Point	495 °C	[4]
Density	1.135 g/cm ³	[4]
Flash Point	253 °C	[4]
Appearance	White solid	[1]
Storage Temperature	2-8 °C	[3]

Spectroscopic Data

Detailed spectroscopic data is crucial for the identification and characterization of BAPHEE. While full spectra are best viewed in their original sources, the following provides an overview of available data.

- ¹³C NMR Spectroscopy: Data for the ¹³C NMR spectrum of BAPHEE is available through the PubChem database, which can be used to confirm the carbon framework of the molecule.[2]
- Mass Spectrometry: Mass spectrometry data for BAPHEE is also available on PubChem.[2] The fragmentation patterns observed in mass spectrometry can be used to elucidate the structure of the molecule and its derivatives. Studies on related bisphenols indicate common fragmentation pathways, including the formation of a phenoxide product ion (m/z 93) and the loss of a phenol group.[5][6]

Toxicological Profile

The toxicological properties of BAPHEE are of significant interest due to its structural similarity to Bisphenol A (BPA), a known endocrine disruptor. While specific toxicological data for BAPHEE is limited, a safety data sheet reports an oral LD50 in rats.

Table 3: Acute Toxicity Data for BAPHEE

Test	Species	Route	Value	Source(s)
LD50	Rat	Oral	> 2000 mg/kg	[1]

Hazard Classifications:

BAPHEE is associated with the following hazard statements:

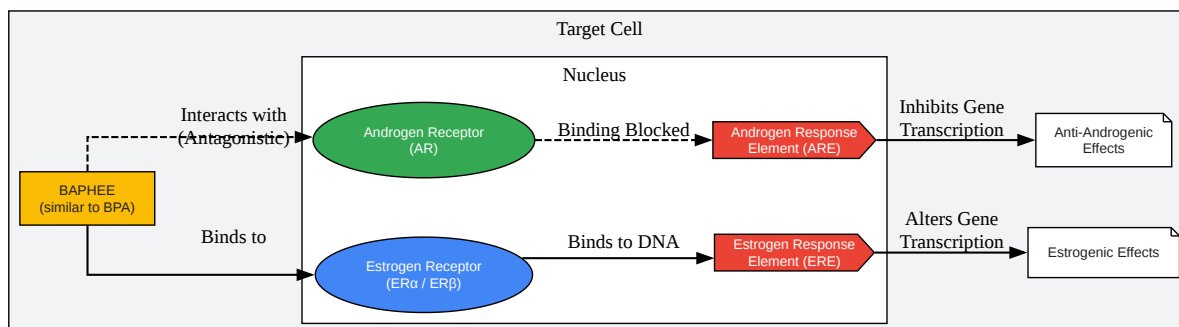
- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H411: Toxic to aquatic life with long lasting effects.

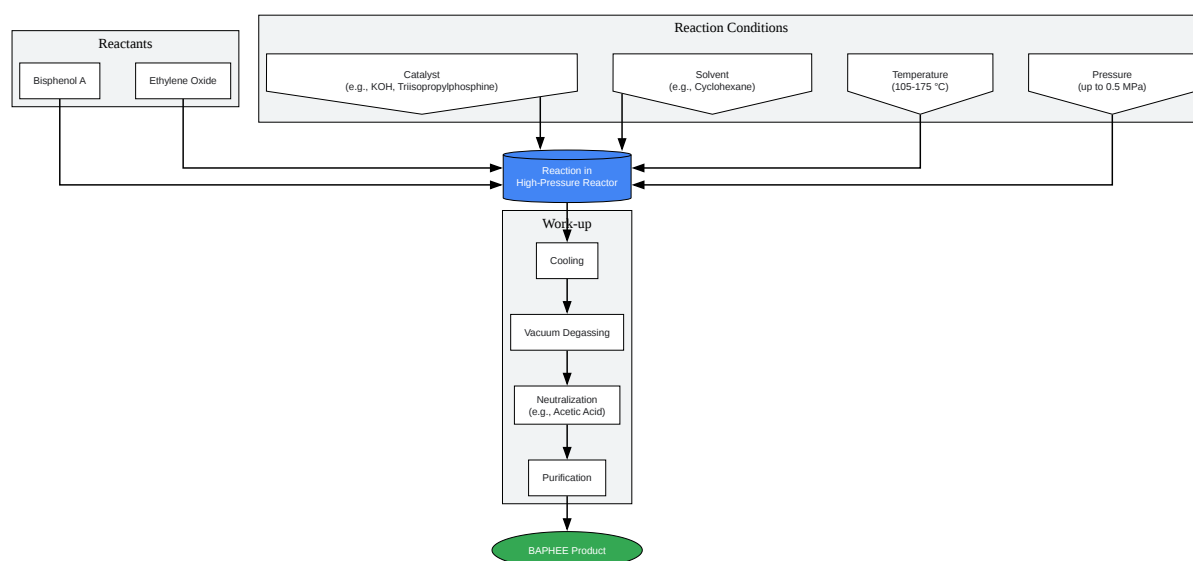
Due to the limited direct toxicological data on BAPHEE, it is prudent to handle it with the same precautions as BPA.

Biological Activity and Signaling Pathways

The primary biological concern surrounding BAPHEE is its potential to act as an endocrine disruptor, similar to its precursor, BPA. Endocrine disruptors can interfere with the body's hormonal systems, potentially leading to adverse developmental, reproductive, neurological, and immune effects.

BPA is known to interact with several nuclear receptors, including estrogen receptors (ER α and ER β) and androgen receptors (AR). It is believed that BAPHEE may exhibit similar interactions due to its conserved bisphenol A core structure.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. assets.lgcstandards.com [assets.lgcstandards.com]
- 2. Bisphenol A bis(2-hydroxyethyl)ether | C₁₉H₂₄O₄ | CID 61909 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Bisphenol A Bis(2-hydroxyethyl) Ether | 901-44-0 [sigmaaldrich.cn]
- 4. youtube.com [youtube.com]
- 5. Setting BPA Free: Bisphenol Fragmentation Pathways [thermofisher.com]
- 6. Investigation on fragmentation pathways of bisphenols by using electrospray ionization Orbitrap mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to BAPHEE (CAS 901-44-0)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b024528#baphee-cas-number-901-44-0-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com